

Commercial Availability and Synthetic Pathways of Enantiopure 2-Chlorocyclopentanol: A Technical Guide

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Compound of Interest

Compound Name: 2-Chlorocyclopentanol

Cat. No.: B15712775

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, synthesis, and resolution of enantiopure **2-Chlorocyclopentanol**. This chiral building block is a valuable intermediate in the synthesis of complex molecules, particularly in the pharmaceutical industry for the development of prostaglandin analogs.^[1] This document outlines key suppliers, physical and chemical properties, detailed experimental protocols, and the role of this compound in synthetic chemistry.

Commercial Availability

Enantiopure (1S,2R)-**2-Chlorocyclopentanol** is commercially available from various suppliers, primarily for research and development purposes. The typical purity offered is around 95%. The following table summarizes the available information from a selection of suppliers.

Supplier	Product Name	CAS No.	Purity	Available Quantities
Smolecule	(1S,2R)-2-Chloro-cyclopentanol	20377-80-4	-	-
Parchem	(1S,2R)-2-Chloro-cyclopentanol	5950-19-6	-	-
Key Organics	trans-2-Chlorocyclopentanol	20377-80-4	>95%	0.25 g, 1 g, 5 g
Simson Pharma Limited	(1S,2R)-2-chloro-cyclopentanol	20377-80-4	-	Custom Synthesis
Pharmaffiliates	trans-2-Chlorocyclopentanol	20377-80-4	-	-
BLD Pharm	trans-2-Chlorocyclopentanol	20377-80-4	-	-
LookChem	(1S,2R)-2-Chloro-cyclopentanol	20377-80-4	95%	5 g, 10 g
ChemicalBook	(1S,2R)-2-CHLORO-CYCLOPENTANOL	20377-80-4	-	-

Physicochemical Properties

The physical and chemical properties of **2-Chlorocyclopentanol** are crucial for its application in synthesis. While specific data for the pure enantiomers are not widely reported, the properties of the racemic trans-isomer are available.

Property	Value
Molecular Formula	C ₅ H ₉ ClO
Molecular Weight	120.58 g/mol [2][3]
Boiling Point	84 °C
Density	1.174 g/cm ³ (at 6 °C)[3]
Appearance	-
Melting Point	Not available for enantiopure forms
Specific Rotation ([α] _D)	Not available for enantiopure forms

Synthesis and Resolution of Enantiopure 2-Chlorocyclopentanol

The preparation of enantiopure **2-Chlorocyclopentanol** typically involves the synthesis of the racemic mixture followed by a kinetic resolution step.

Synthesis of Racemic trans-2-Chlorocyclopentanol

A common method for the synthesis of racemic trans-**2-Chlorocyclopentanol** is the addition of hypochlorous acid to cyclopentene.[4] This reaction proceeds via an anti-addition mechanism, yielding the trans product.[4]

Materials:

- Cyclopentene
- Hydrochloric acid
- Sodium hypochlorite solution
- Diethyl ether
- Sodium bicarbonate

- Magnesium sulfate
- Standard laboratory glassware

Procedure:

- A solution of cyclopentene in diethyl ether is prepared in a reaction vessel equipped with a stirrer and cooled in an ice bath.
- An aqueous solution of hypochlorous acid, freshly prepared by acidifying a sodium hypochlorite solution with hydrochloric acid, is added dropwise to the cyclopentene solution with vigorous stirring.
- The reaction mixture is stirred for several hours at low temperature.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with a saturated sodium bicarbonate solution and then with brine.
- The organic phase is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield crude racemic trans-**2-Chlorocyclopentanol**.
- The crude product can be purified by distillation under reduced pressure.

Lipase-Catalyzed Kinetic Resolution

Kinetic resolution using lipases is an efficient method to separate the enantiomers of racemic **2-Chlorocyclopentanol**. This method relies on the differential rate of acylation of the two enantiomers catalyzed by a lipase. Typically, the (R)-enantiomer is acylated faster, leaving the unreacted (S)-enantiomer in high enantiomeric excess. *Pseudomonas cepacia* lipase (PSL) and *Candida antarctica* lipase B (CALB) are commonly used for this purpose, with vinyl acetate as the acylating agent.

Materials:

- Racemic trans-**2-Chlorocyclopentanol**

- Pseudomonas cepacia lipase (Amano Lipase PS) or Candida antarctica lipase B (Novozym 435)
- Vinyl acetate
- Anhydrous organic solvent (e.g., hexane, toluene)
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- To a solution of racemic trans-**2-Chlorocyclopentanol** in an anhydrous organic solvent, add the lipase.
- Add vinyl acetate as the acylating agent. The molar ratio of the substrate to acylating agent may need to be optimized.
- The reaction mixture is stirred at a controlled temperature (e.g., room temperature or slightly elevated).
- The progress of the reaction is monitored by chiral gas chromatography (GC) or high-performance liquid chromatography (HPLC) to determine the enantiomeric excess (e.e.) of the remaining alcohol and the formed ester.
- The reaction is stopped at approximately 50% conversion to achieve high e.e. for both the unreacted alcohol and the acylated product.
- The enzyme is removed by filtration.
- The solvent is evaporated, and the resulting mixture of the acylated enantiomer and the unreacted alcohol enantiomer is separated by column chromatography on silica gel.
- The acylated enantiomer can be hydrolyzed back to the alcohol using a base (e.g., sodium hydroxide) in a suitable solvent system (e.g., methanol/water).

Application in Drug Development: Synthesis of Prostaglandins

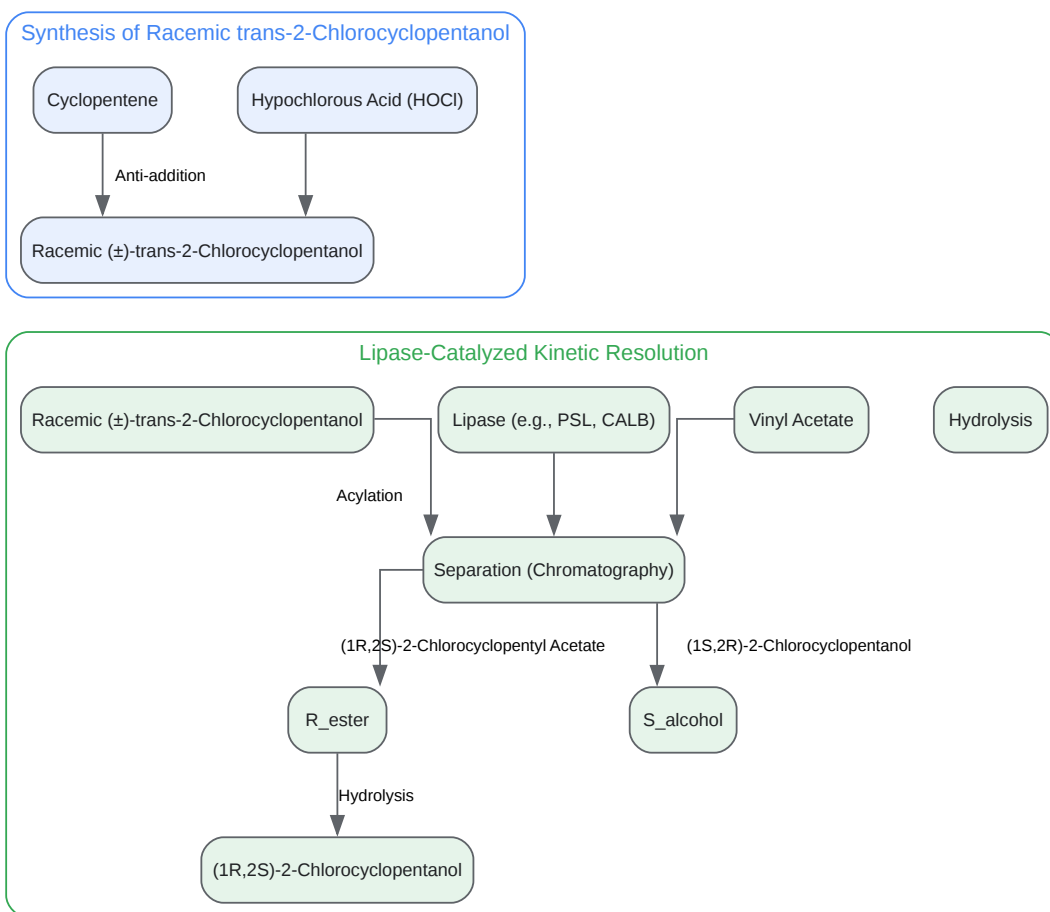
Enantiopure **2-Chlorocyclopentanol** is a key chiral building block for the synthesis of prostaglandins and their analogs.[1] Prostaglandins are a class of lipid compounds with diverse physiological effects, and their synthetic analogs are used in various therapeutic areas. The chirality of the cyclopentane core is crucial for the biological activity of these molecules.

The synthesis of prostaglandins often involves the nucleophilic displacement of the chloride in enantiopure **2-Chlorocyclopentanol** to introduce one of the side chains, while the hydroxyl group serves as a handle for the introduction of the second side chain.

Visualizations

Experimental Workflow for Synthesis and Resolution

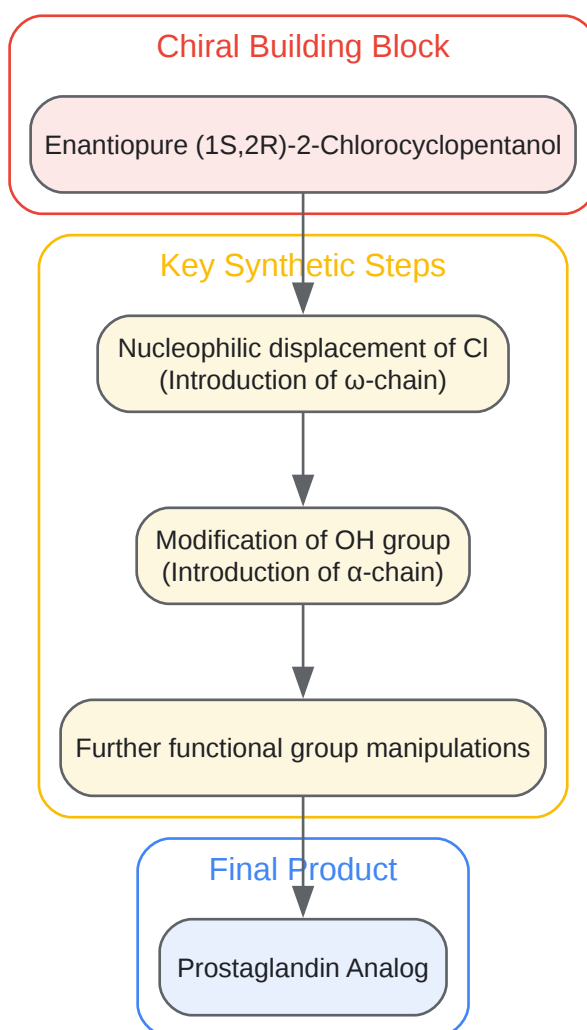
Workflow for Enantiopure 2-Chlorocyclopentanol

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Caption: Workflow for the synthesis of racemic trans-**2-Chlorocyclopentanol** and its subsequent enzymatic kinetic resolution to obtain the pure enantiomers.

Role in Prostaglandin Synthesis

Application in Prostaglandin Synthesis



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Caption: Simplified logical relationship illustrating the use of enantiopure **2-Chlorocyclopentanol** as a chiral starting material for the synthesis of prostaglandin analogs.

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References

- [1. A concise and scalable chemoenzymatic synthesis of prostaglandins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Buy \(1S,2R\)-2-Chloro-cyclopentanol | 20377-80-4 \[smolecule.com\]](#)
- [3. \(1S,2R\)-2-CHLORO-CYCLOPENTANOL CAS#: 20377-80-4 \[m.chemicalbook.com\]](#)
- [4. \(1S,2R\)-2-Chloro-cyclopentanol | 20377-80-4 | Benchchem \[benchchem.com\]](#)
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